

Acanthopanaxoside B: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Acanthopanaxoside B

Cat. No.: B2832731

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This technical guide provides an in-depth analysis of **Acanthopanaxoside B**, a lignan glycoside of significant interest in pharmacological research. This document outlines its core physicochemical properties, explores its biological activities through detailed experimental insights, and presents relevant signaling pathways and analytical workflows.

Core Physicochemical Properties

Acanthopanaxoside B, also known as Eleutheroside E1, is a naturally occurring compound isolated from plants of the Acanthopanax genus. Its fundamental properties are summarized below.

Property	Value	Reference
CAS Number	7374-79-0	[1]
Molecular Formula	C ₂₈ H ₃₆ O ₁₃	[1]
Molecular Weight	580.58 g/mol	[1]
Synonyms	(+)-Syringaresinol 4'-O-β-glucopyranoside, Eleutheroside E1	[1]

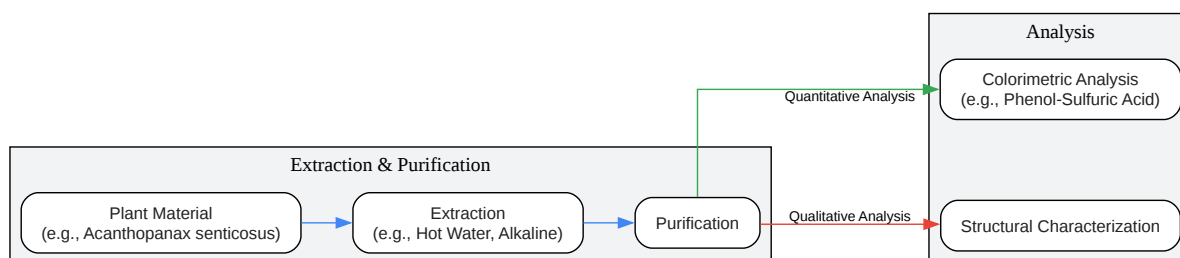
Biological Activity and Pharmacological Potential

Acanthopanaxoside B has demonstrated a range of biological activities, positioning it as a compound of interest for therapeutic development. Notably, it is recognized for its anti-inflammatory and anti-amnesic effects.[1] As a glycoside, its structure, featuring a sugar moiety linked to a non-sugar component, is crucial to its biological function.[1] Research has focused on its influence on various cellular signaling pathways.[1]

While specific, detailed experimental protocols for isolating and analyzing **Acanthopanaxoside B** require access to specialized research papers, a general understanding of the methodologies can be outlined. The isolation of **Acanthopanaxoside B** and other bioactive compounds from *Eleutherococcus senticosus* (synonymous with *Acanthopanax senticosus*) often involves extraction and subsequent purification steps.[2] For instance, the estimation of high-molecular-weight natural polymers like polysaccharides from the plant material typically involves colorimetric methods such as the phenol–sulfuric acid and anthrone–sulfuric acid assays following hot water or alkaline extraction and purification.[2]

Conceptual Experimental Workflow

The following diagram illustrates a generalized workflow for the extraction and analysis of bioactive compounds like **Acanthopanaxoside B** from plant material.



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References

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- 2. Eleutherococcus senticosus (Acanthopanax senticosus): An Important Adaptogenic Plant - PMC [pmc.ncbi.nlm.nih.gov]
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